

An In-depth Technical Guide to 4-Methoxybenzoyl Isothiocyanate (CAS 16778-84-0)

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Compound of Interest

Compound Name: 4-Methoxybenzoyl isothiocyanate

Cat. No.: B098682

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Introduction

4-Methoxybenzoyl isothiocyanate, with the Chemical Abstracts Service (CAS) registry number 16778-84-0, is an aromatic isothiocyanate that holds potential for exploration in various scientific domains, particularly in medicinal chemistry and drug discovery. The isothiocyanate functional group ($-N=C=S$) is a key feature of numerous naturally occurring compounds, renowned for their broad spectrum of biological activities. This technical guide provides a comprehensive overview of the available scientific information on **4-Methoxybenzoyl isothiocyanate**, including its physicochemical properties, synthesis, and potential biological significance, with a focus on its relevance to cancer research.

Physicochemical Properties

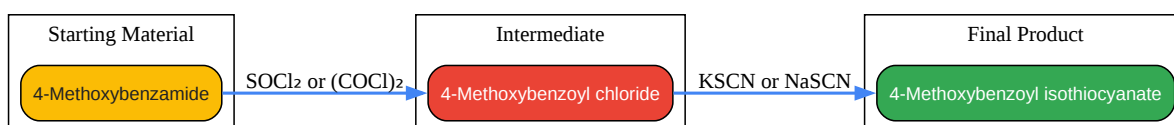
A clear understanding of the physicochemical properties of a compound is fundamental for its application in research and development. The key properties of **4-Methoxybenzoyl isothiocyanate** are summarized in the table below.

Property	Value	Reference
CAS Number	16778-84-0	[1][2][3]
Molecular Formula	C ₉ H ₇ NO ₂ S	[1][2][4]
Molecular Weight	193.22 g/mol	[1][3][4]
IUPAC Name	4-methoxybenzoyl isothiocyanate	[4]
Synonyms	Not available	
Appearance	Not available	
Melting Point	Not available	
Boiling Point	Not available	
Solubility	Not available	
Purity	Typically ≥98%	[3]

Synthesis of 4-Methoxybenzoyl Isothiocyanate

While a specific, detailed experimental protocol for the synthesis of **4-Methoxybenzoyl isothiocyanate** (CAS 16778-84-0) is not readily available in the reviewed literature, a general and widely applicable method for the synthesis of isothiocyanates from their corresponding primary amines can be adapted. This common method involves the reaction of a primary amine with carbon disulfide in the presence of a base to form a dithiocarbamate salt, which is subsequently treated with a desulfurizing agent.

A plausible synthetic route starting from 4-methoxybenzamide is outlined below. This proposed pathway is based on established chemical transformations.



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Caption: Proposed synthesis of **4-Methoxybenzoyl isothiocyanate**.

General Experimental Protocol for Isothiocyanate Synthesis

The following is a generalized protocol for the synthesis of an aryl isothiocyanate from an arylamine, which can serve as a foundational method for the synthesis of **4-Methoxybenzoyl isothiocyanate** from 4-methoxyaniline.

Materials:

- 4-Methoxyaniline
- Carbon disulfide (CS₂)
- Triethylamine (Et₃N) or another suitable base
- Di-tert-butyl dicarbonate (Boc₂O) or another activating agent
- 4-Dimethylaminopyridine (DMAP) (catalytic amount)
- Anhydrous solvent (e.g., ethanol, dichloromethane)
- Ethyl acetate for extraction
- Silica gel for column chromatography

Procedure:

- Dissolve 4-methoxyaniline in an anhydrous solvent.
- Add carbon disulfide and triethylamine to the solution and stir at room temperature for a specified duration (e.g., 1 hour) to form the dithiocarbamate salt.
- Cool the reaction mixture in an ice bath and add di-tert-butyl dicarbonate and a catalytic amount of DMAP.

- Allow the reaction to proceed at room temperature for several hours.
- Upon completion, the reaction mixture is typically worked up by extraction with an organic solvent like ethyl acetate.
- The crude product is then purified using silica gel column chromatography to yield the pure isothiocyanate.

Potential Biological Activities and Mechanisms of Action

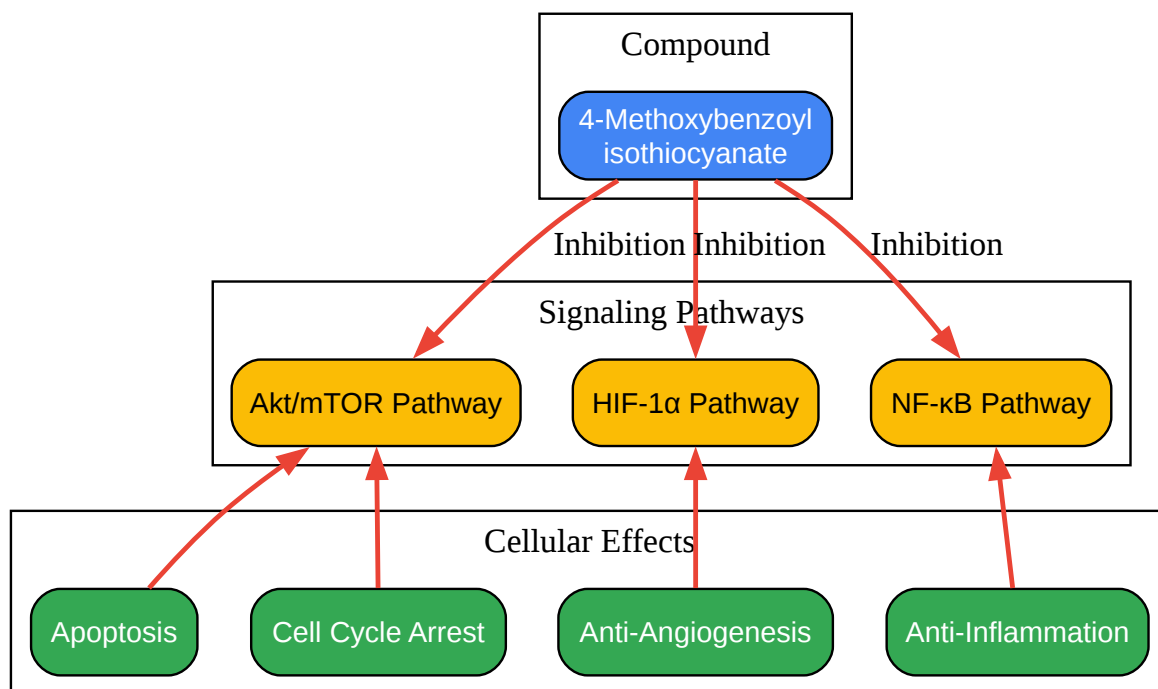
While specific biological data for **4-Methoxybenzoyl isothiocyanate** is limited, the broader class of isothiocyanates has been extensively studied, revealing significant potential in cancer chemoprevention and therapy.^{[5][6][7]} The biological activities of isothiocyanates are attributed to their ability to modulate various cellular signaling pathways.

Anticancer Mechanisms of Isothiocyanates

Isothiocyanates are known to exert their anticancer effects through a multitude of mechanisms, including:

- **Induction of Apoptosis:** Isothiocyanates can trigger programmed cell death in cancer cells through both intrinsic (mitochondrial) and extrinsic pathways.^{[8][9]}
- **Cell Cycle Arrest:** They can halt the proliferation of cancer cells by arresting the cell cycle at different checkpoints.^[10]
- **Inhibition of Angiogenesis:** Isothiocyanates can inhibit the formation of new blood vessels that tumors need to grow and metastasize.^[5]
- **Modulation of Phase I and Phase II Enzymes:** They can inhibit phase I enzymes that activate pro-carcinogens and induce phase II enzymes that detoxify carcinogens.^{[6][7]}
- **Anti-inflammatory Effects:** Chronic inflammation is a known driver of cancer, and isothiocyanates can suppress inflammatory pathways, such as the NF- κ B pathway.^[5]

The potential signaling pathways that could be modulated by **4-Methoxybenzoyl isothiocyanate**, based on the known activities of related compounds, are depicted below.



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Caption: Potential signaling pathways modulated by **4-Methoxybenzoyl isothiocyanate**.

Studies on structurally related compounds, such as 4-(methylthio)butyl isothiocyanate, have demonstrated the ability to modulate the Akt/mTOR and hypoxia-inducible factor-1 α (HIF-1 α) pathways in breast cancer models.[11] Furthermore, other isothiocyanates have been shown to possess antibacterial properties, particularly against Gram-negative bacteria.[12]

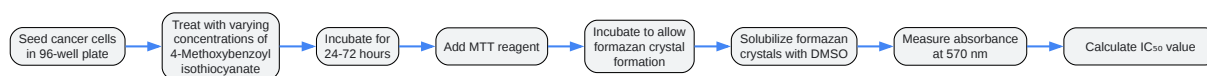
Experimental Protocols for Biological Evaluation

For researchers interested in investigating the biological effects of **4-Methoxybenzoyl isothiocyanate**, the following are standard experimental protocols commonly used to assess the efficacy of isothiocyanates.

Cell Viability Assay (MTT Assay)

This assay is a fundamental method to determine the cytotoxic effects of a compound on cancer cell lines.

Workflow:



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Caption: Workflow for a standard MTT cell viability assay.

Apoptosis Assay (Annexin V/Propidium Iodide Staining)

This flow cytometry-based assay is used to quantify the induction of apoptosis by a compound.

Methodology:

- Treat cancer cells with **4-Methoxybenzoyl isothiocyanate** for a predetermined time.
- Harvest the cells and wash them with PBS.
- Resuspend the cells in Annexin V binding buffer.
- Add FITC-conjugated Annexin V and Propidium Iodide (PI) to the cell suspension.
- Incubate in the dark at room temperature.
- Analyze the stained cells by flow cytometry to differentiate between viable, early apoptotic, late apoptotic, and necrotic cells.

Conclusion

4-Methoxybenzoyl isothiocyanate (CAS 16778-84-0) is a compound of interest for chemical and biological research. While specific data on its properties and activities are still emerging, the extensive research on the isothiocyanate class of compounds provides a strong rationale

for its investigation as a potential therapeutic agent, particularly in the context of cancer. This technical guide serves as a foundational resource for researchers, providing available data and outlining standard methodologies for further exploration of this promising molecule. Future studies are warranted to fully elucidate its synthesis, physicochemical characteristics, and biological activity profile.

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